

5-Bromo-2-methylquinoline safety and handling precautions

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Compound of Interest

Compound Name: **5-Bromo-2-methylquinoline**

Cat. No.: **B1281031**

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An In-depth Technical Guide to the Safety and Handling of **5-Bromo-2-methylquinoline**

This document provides a comprehensive overview of the safety and handling precautions for **5-Bromo-2-methylquinoline**, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of data for **5-Bromo-2-methylquinoline** specifically, this guide synthesizes information from safety data sheets (SDS) of closely related bromoquinoline and methylquinoline isomers to present the best available guidance. All procedures involving this chemical should be conducted following a thorough, site-specific risk assessment.

Section 1: Hazard Identification and Classification

5-Bromo-2-methylquinoline and its isomers are classified as hazardous. The primary concerns include irritation to the skin and eyes, potential for acute toxicity if swallowed, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: GHS Hazard and Precautionary Statements for Bromoquinoline Analogs

Code	Statement	Classification	Source(s)
Hazard Statements (H-Codes)			
H302	Harmful if swallowed.	Acute Toxicity, Oral (Category 4)	[3][4][5]
H312	Harmful in contact with skin.	Acute Toxicity, Dermal (Category 4)	[2][5]
H315	Causes skin irritation.	Skin Corrosion/Irritation (Category 2)	[1][2][3][5]
H317	May cause an allergic skin reaction.	Skin Sensitization (Category 1)	[3]
H318	Causes serious eye damage.	Serious Eye Damage/Eye Irritation (Category 1)	[3][4]
H319	Causes serious eye irritation.	Serious Eye Damage/Eye Irritation (Category 2A)	[1][2][5][6]
H332	Harmful if inhaled.	Acute Toxicity, Inhalation (Category 4)	[2]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	Respiratory Sensitization (Category 1)	[3]
H335	May cause respiratory irritation.	Specific target organ toxicity — single exposure (Category 3)	[2][3][5][6]
Precautionary Statements (P-Codes)			

P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	Prevention	[2] [3] [5] [6] [7]
P264	Wash skin thoroughly after handling.	Prevention	[4] [6] [7]
P270	Do not eat, drink or smoke when using this product.	Prevention	[4] [7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	Prevention	[2] [3] [4] [5] [6] [7]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	Response	[2] [5]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	Response	[1] [2] [6] [7]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	Response	[2] [6] [7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Response	[1] [2] [6]
P405	Store locked up.	Storage	[5] [6] [7]

P501	Dispose of contents/container to an approved waste disposal plant.	Disposal	[4][5][6]
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Section 2: Toxicological Information

Specific quantitative toxicological data for **5-Bromo-2-methylquinoline** is not readily available. The information below is based on classifications of related compounds and indicates potential hazards.

Table 2: Summary of Toxicological Data

Endpoint	Result	Species	Source(s)
Acute Toxicity (Oral)	Category 4: Harmful if swallowed. No quantitative LD50 data available.	Rat (by analogy)	[2] [3] [4] [5] [8]
Acute Toxicity (Dermal)	Category 4: Harmful in contact with skin. No quantitative LD50 data available.	Rabbit (by analogy)	[2] [5] [8]
Acute Toxicity (Inhalation)	Category 4: Harmful if inhaled. No quantitative LC50 data available.	Data not available	[2]
Skin Corrosion/Irritation	Category 2: Causes skin irritation.	Data not available	[1] [2] [3] [5]
Serious Eye Damage/Irritation	Category 1 or 2A: Causes serious eye damage or irritation.	Data not available	[1] [2] [3] [4] [5] [6]
Respiratory or Skin Sensitization	May cause sensitization if inhaled or on skin.	Data not available	[3]
Germ Cell Mutagenicity	Based on available data, classification criteria are not met.	Data not available	[5]
Carcinogenicity	Data for quinoline supports a carcinogenicity classification; data for methylquinoline isomers is insufficient.	Data not available	[8]
Reproductive Toxicity	Based on available data, classification	Data not available	[5]

criteria are not met.

STOT-Single Exposure	Category 3: May cause respiratory irritation.	Data not available	[2][3][5]
STOT-Repeated Exposure	Based on available data, classification criteria are not met.	Data not available	[5][8]

Section 3: Physical and Chemical Properties

Table 3: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	<chem>C10H8BrN</chem>	[9]
Molecular Weight	222.08 g/mol	[9]
Appearance	Assumed to be a solid.	[3]
Melting Point	43-48 °C (for 5-Bromoquinoline)	
Flash Point	>110 °C / >230 °F (for 5-Bromoquinoline)	
Water Solubility	No data available.	
Stability	No data available, but likely stable under recommended storage conditions.	[10]

Section 4: Handling and Storage

Precautions for Safe Handling:

- Engineering Controls: Use only in a well-ventilated area, preferably within a certified chemical fume hood.[2][6][7] Ensure safety shower and eyewash stations are accessible.[7]

- Personal Precautions: Avoid all personal contact, including inhalation of dust or fumes.[11]
Avoid contact with skin, eyes, and clothing.[1][6]
- Hygiene Measures: Wash hands thoroughly after handling.[1][6] Do not eat, drink, or smoke in work areas.[4][7] Launder contaminated clothing before reuse.[1][11]

Conditions for Safe Storage:

- Container: Keep the container tightly closed and securely sealed.[1][6][7]
- Environment: Store in a cool, dry, and well-ventilated place.[1][6][7]
- Incompatibilities: Store away from incompatible materials and sources of ignition.[6][7]

Section 5: Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against chemical exposure and must be worn when handling this compound.

Table 4: Recommended Personal Protective Equipment

Category	Item	Standard(s)	Purpose	Source(s)
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	ANSI Z87.1, EN 166	Protects against splashes and dust.	[10] [12] [13]
Face shield (worn over goggles).	Required for splash hazards.	[12]		
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile).	ASTM D6319, EN 374	Prevents skin contact.	[1] [2] [7] [12] [13]
Protective clothing (lab coat).	Protects skin and personal clothing.	[1] [12]		
Closed-toe shoes.	Protects feet from spills.	[12]		
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask).	NIOSH (US)	Use if ventilation is inadequate or dust is generated.	[1] [3] [7]

Section 6: First Aid Measures

Immediate action is required in case of exposure.

Table 5: First Aid Procedures

Exposure Route	Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.	[2][4][6][7][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.	[1][2][4][6][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][2][4][6][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[2][4][6][7][10]

Section 7: Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][4][10][14]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.[2][4][14]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2][4][10]

Section 8: Accidental Release Measures

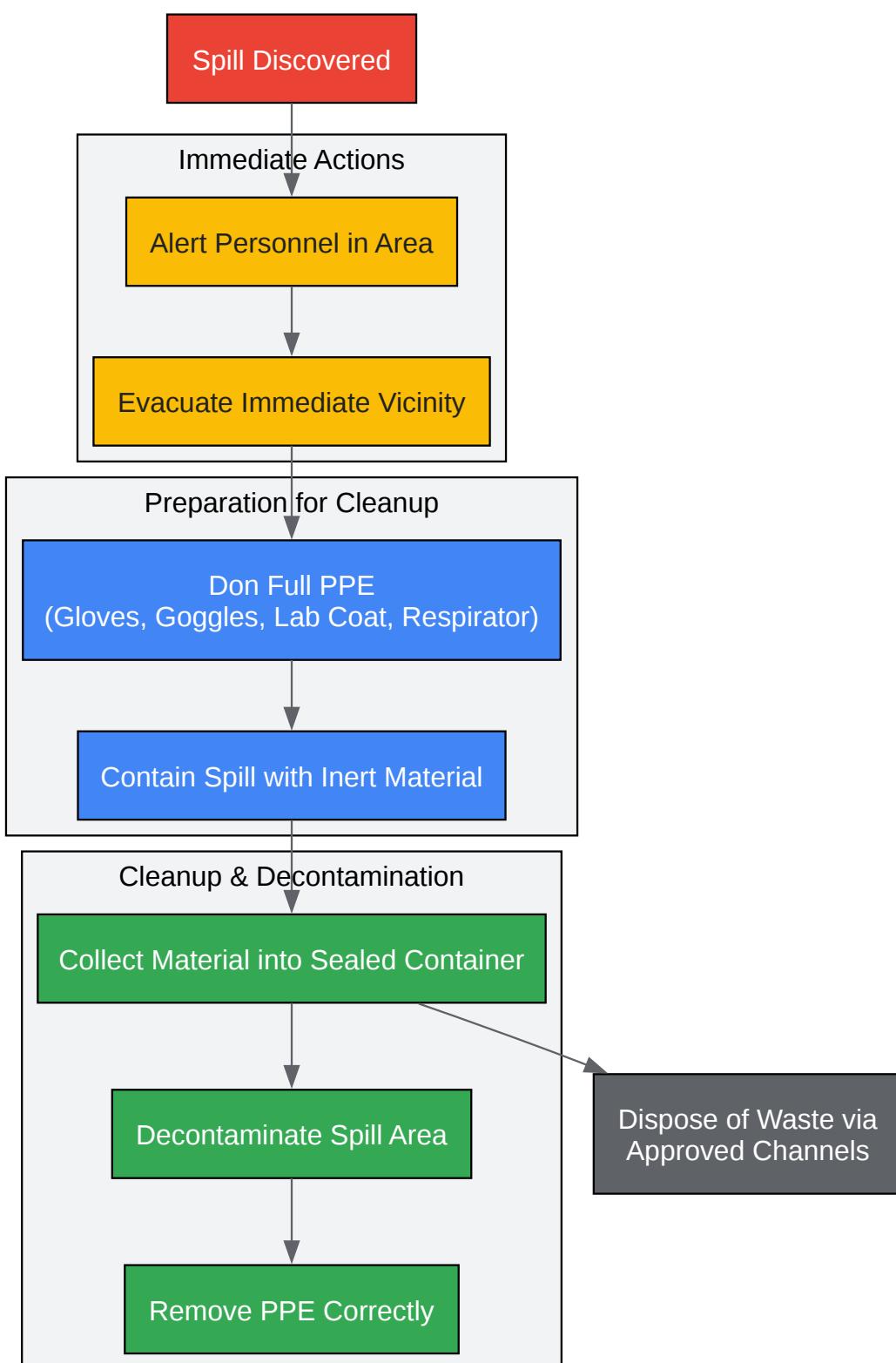
- Personal Precautions: Evacuate personnel to safe areas.[7] Ensure adequate ventilation. Wear the full personal protective equipment described in Section 5.[1][7] Avoid breathing dust and prevent contact with skin and eyes.[11]
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[1][2][6][7]
- Methods for Cleaning Up: Use dry cleanup procedures to avoid generating dust.[11] Sweep, vacuum, or soak up with inert absorbent material and place it into a suitable, labeled container for disposal.[1][2][6][11] Decontaminate the spill area after material pickup is complete.[7]

Section 9: Experimental Protocols

The source documents for this guide, primarily Safety Data Sheets, provide hazard classifications and safety recommendations. They do not contain detailed experimental methodologies for the toxicological or physical hazard studies upon which these classifications are based. For such protocols, researchers should consult specialized toxicological databases or relevant scientific literature.

Section 10: Visualized Workflow: Chemical Spill Response

The following diagram illustrates the logical workflow for responding to an accidental release of **5-Bromo-2-methylquinoline**.

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Caption: Logical workflow for responding to a **5-Bromo-2-methylquinoline** spill.

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